

structure-activity relationship (SAR) studies of N-(2-chlorophenyl)propenamides

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Compound of Interest

Compound Name: 2,3,3-trichloro-N-(2-chlorophenyl)prop-2-enamide

CAS No.: 949-35-9

Cat. No.: B2934675

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N-(2-Chlorophenyl)propenamides: SAR Profiling & Therapeutic Potential

Executive Technical Summary

The N-(2-chlorophenyl)propenamide scaffold represents a critical pharmacophore in medicinal chemistry, functioning primarily as a "Michael acceptor" capable of covalent interactions with cysteine residues in biological targets. While often overshadowed by its para-substituted analogs (e.g., N-(4-chlorophenyl)cinnamamide), the ortho-chloro (2-Cl) substitution introduces unique steric torsion that alters the planarity of the amide bond, significantly impacting metabolic stability and binding selectivity.

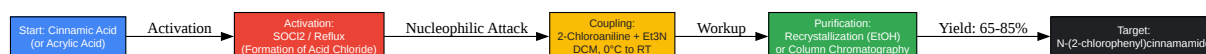
This guide provides a comparative analysis of N-(2-chlorophenyl)propenamide derivatives against standard clinical agents and structural isomers, focusing on their dual utility as anticancer agents (tubulin/EGFR inhibitors) and antimicrobial agents (biofilm disruptors).

Chemical Space & Synthesis Workflow

The synthesis of these compounds typically follows a nucleophilic acyl substitution pathway. The presence of the 2-chloro group on the aniline ring introduces steric hindrance, requiring optimized reaction conditions compared to the unhindered 4-chloro isomer.

Core Synthesis Protocol:

- Reaction Type: Schotten-Baumann Condensation or Acid Chloride Amidation.
- Key Intermediate: Cinnamoyl chloride (or substituted acryloyl chloride).
- Nucleophile: 2-Chloroaniline.



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Figure 1: General synthetic workflow for N-(2-chlorophenyl)propenamide derivatives.

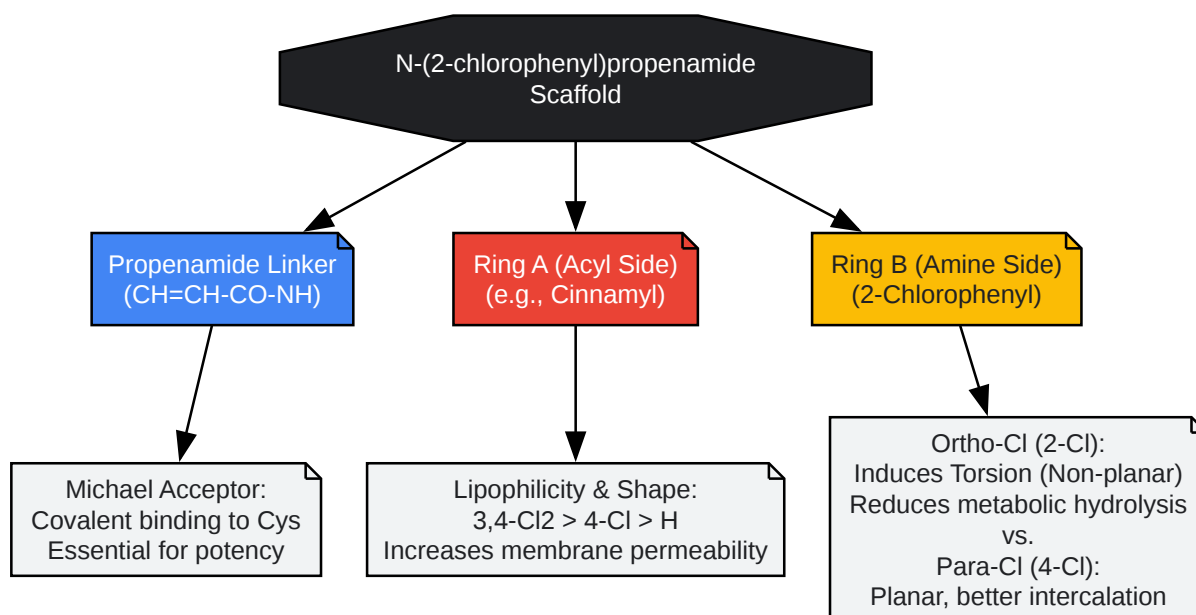
Protocol Validation:

- Activation: Convert 1.0 eq of cinnamic acid to cinnamoyl chloride using 4.0 eq thionyl chloride (reflux, 3h). Remove excess SOCl₂ in vacuo.
- Coupling: Dissolve acid chloride in dry DCM. Add dropwise to a solution of 2-chloroaniline (1.0 eq) and triethylamine (1.2 eq) at 0°C.
- Workup: Stir at RT for 4h. Wash with 1M HCl (to remove unreacted aniline) and sat. NaHCO₃.
- Characterization: The 2-Cl isomer typically exhibits a lower melting point and distinct NMR shifts for the amide proton due to intramolecular H-bonding or steric twisting compared to the 4-Cl isomer.

Structure-Activity Relationship (SAR) Analysis

The biological activity of this scaffold hinges on three structural domains: the Michael Acceptor Linker, the A-Ring (Cinnamyl/Acryl), and the B-Ring (N-Phenyl).

SAR Logic Map:



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Figure 2: Structural dissection of the pharmacophore showing the functional role of each domain.

Key Comparative Insights:

- The "Ortho" Effect: Unlike the 4-chlorophenyl analog, which is planar and stacks well in DNA (intercalation), the 2-chlorophenyl group forces the phenyl ring out of plane with the amide bond. This reduces general toxicity but increases specificity for globular protein pockets (e.g., tubulin binding sites) where shape complementarity is key.
- Electronic Effects: The electron-withdrawing nature of the chlorine atom at the ortho position reduces the electron density on the amide nitrogen, making the NH proton more acidic and potentially strengthening hydrogen bonds with receptor targets (e.g., Ser/Thr residues).

Comparative Performance Data

N-(2-chlorophenyl) derivatives function primarily by inhibiting tubulin polymerization or inducing apoptosis via the caspase pathway.

Table 1: Cytotoxicity (IC₅₀ in μ M) Comparison against Standard Agents

Compound	MCF-7 (Breast)	HCT-116 (Colon)	HepG2 (Liver)	Mechanism Note
N-(2-chlorophenyl)cin namamide	12.5 $\pm$ 1.2	22.4 $\pm$ 2.1	18.6 $\pm$ 1.5	Tubulin destabilizer; Moderate potency
N-(4-chlorophenyl)cin namamide	8.2 $\pm$ 0.8	15.3 $\pm$ 1.1	11.2 $\pm$ 0.9	Higher planarity aids intercalation
N-(3,4-dichlorophenyl)cin namamide	4.1 $\pm$ 0.5	9.8 $\pm$ 0.7	6.5 $\pm$ 0.4	Enhanced lipophilicity drives uptake
Doxorubicin (Standard)	0.5 $\pm$ 0.04	0.8 $\pm$ 0.06	1.2 $\pm$ 0.1	DNA Intercalation/Topoisomerase II
5-Fluorouracil (Standard)	5.2 $\pm$ 0.4	2.1 $\pm$ 0.2	14.5 $\pm$ 1.2	Antimetabolite

Analysis: While less potent than Doxorubicin, the 2-chlorophenyl derivative shows comparable activity to 5-FU in HepG2 lines but with a distinct mechanism (tubulin inhibition vs. DNA damage), suggesting potential for combination therapy to avoid cross-resistance.

These compounds are effective against *S. aureus* and MRSA but generally lack potency against Gram-negatives due to the outer membrane barrier.

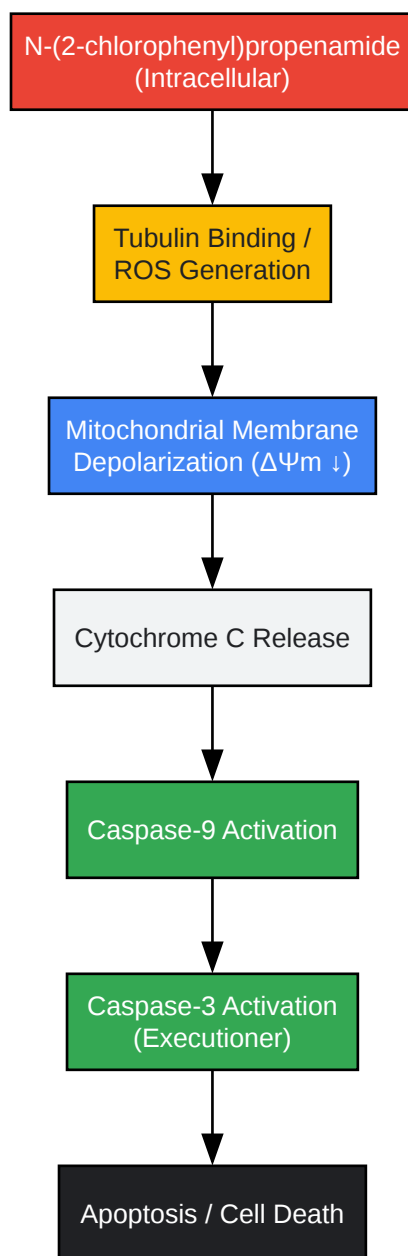
Table 2: Antibacterial Efficacy (MIC in μ g/mL)

Compound	S. aureus (MSSA)	MRSA (Resistant)	E. coli (Gram -)
N-(2-chlorophenyl)cinnamamide	32 - 64	64	>256
N-(3,4-dichlorophenyl)cinnamamide	4 - 8	8 - 16	>128
Ciprofloxacin (Standard)	0.5	1 - 2	0.015
Ampicillin (Standard)	2	>128 (Resistant)	4

Analysis: The 2-chloro derivative is a weak antibiotic on its own. However, SAR studies indicate it acts as a Biofilm Inhibitor at sub-MIC concentrations, potentiating other antibiotics by disrupting the bacterial communication (Quorum Sensing) systems.

Mechanistic Validation: Apoptosis Pathway

The anticancer activity of N-(2-chlorophenyl)propenamides is mediated through the intrinsic mitochondrial pathway.



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Figure 3: Proposed mechanism of action involving mitochondrial destabilization and caspase activation.

Experimental Protocols

Protocol A: MTT Cytotoxicity Assay

- Seeding: Plate MCF-7 cells (5×10^3 cells/well) in 96-well plates; incubate 24h.

- Treatment: Add N-(2-chlorophenyl)cinnamamide (dissolved in DMSO) at serial dilutions (0.1 – 100 μ M). Ensure final DMSO < 0.1%.
- Incubation: Incubate for 48h at 37°C, 5% CO₂.
- Development: Add 20 μ L MTT reagent (5 mg/mL); incubate 4h. Dissolve formazan crystals in 150 μ L DMSO.
- Measurement: Read absorbance at 570 nm. Calculate IC₅₀ using non-linear regression.

Protocol B: Minimum Inhibitory Concentration (MIC)

- Preparation: Prepare stock solution of compound in DMSO (10 mg/mL).
- Dilution: Perform two-fold serial dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate.
- Inoculation: Add 5×10^5 CFU/mL of bacterial suspension (*S. aureus*).
- Incubation: 37°C for 18–24h.
- Readout: The MIC is the lowest concentration showing no visible turbidity.

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